

An In-depth Technical Guide to the Reaction of Calcium Hydride with Water

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Compound of Interest

Compound Name: Calcium hydride

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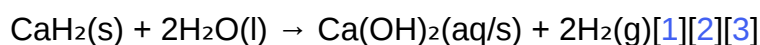
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reaction between **calcium hydride** (CaH_2) and water, a vigorous and exothermic process that results in the formation of calcium hydroxide ($\text{Ca}(\text{OH})_2$) and hydrogen gas (H_2). This reaction is of significant interest for applications requiring a controllable source of hydrogen, such as in certain chemical syntheses and specialized laboratory procedures.

Core Reaction Mechanism

The fundamental reaction between **calcium hydride** and water is a double displacement reaction. As a saline hydride, CaH_2 consists of Ca^{2+} and H^- ions. The hydride ions react with the protons from water to form hydrogen gas, while the calcium ions combine with the hydroxide ions.

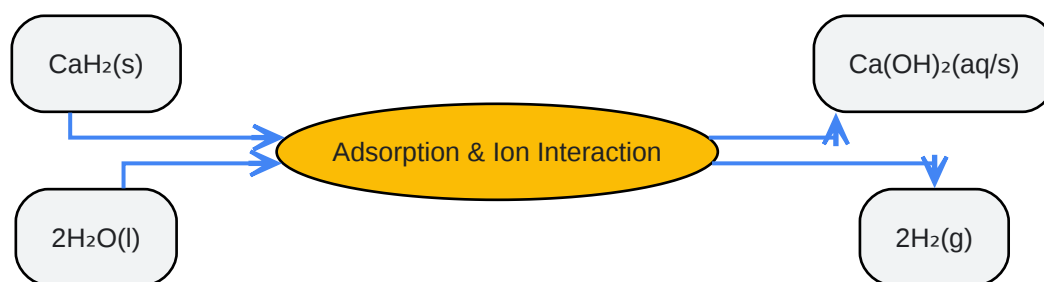
The overall balanced chemical equation for this reaction is:



The reaction proceeds briskly and exothermically.^[2] While the detailed molecular mechanism involving intermediates and transition states in a purely aqueous environment is not extensively documented in publicly available literature, the process can be conceptualized as follows:

- **Adsorption and Dissociation:** Water molecules adsorb onto the surface of the solid **calcium hydride**. The polar water molecules interact with the ionic lattice of CaH_2 .
- **Nucleophilic Attack:** The oxygen atom of a water molecule acts as a nucleophile, attacking the calcium ion. Simultaneously, a proton from water is attracted to the hydride ion.
- **Hydrogen Gas Formation:** The reaction between the hydride ion (H^-) and a proton (H^+) from water is extremely rapid, leading to the formation of dihydrogen gas (H_2).
- **Calcium Hydroxide Formation:** The remaining calcium ion (Ca^{2+}) and hydroxide ions (OH^-) form calcium hydroxide. Depending on the concentration, $\text{Ca}(\text{OH})_2$ may precipitate from the solution due to its limited solubility in water.

A simplified logical progression of the reaction is illustrated in the diagram below.



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A simplified logical flow of the CaH_2 hydrolysis reaction.

Quantitative Data

Quantitative kinetic data for the hydrolysis of **calcium hydride** in pure water is not readily available in the reviewed literature. However, a study by Figen et al. investigated the reaction kinetics in mixtures of water with ethylene glycol, methanol, and ethanol at various temperatures.[4][5] These findings offer valuable insights into the reaction's energetic profile. The rate of hydrogen production can be controlled by the addition of these solvents.[4]

Solvent System (with Water)	Temperature (°C)	Activation Energy (Ea) (kJ/mol)
Ethanol	20, 40, 60	20.03
Ethylene Glycol	20, 40, 60	Not specified in snippets
Methanol	20, 40, 60	Not specified in snippets

Data extracted from a study on the hydrolysis of CaH_2 in the presence of different solvents.^[4]^[5]

Experimental Protocols

The following is a detailed methodology for studying the kinetics of the CaH_2 -water reaction, adapted from the gasometric method described by Figen et al. for alcohol-water mixtures.^[4]^[5] This method monitors the evolution of hydrogen gas over time.

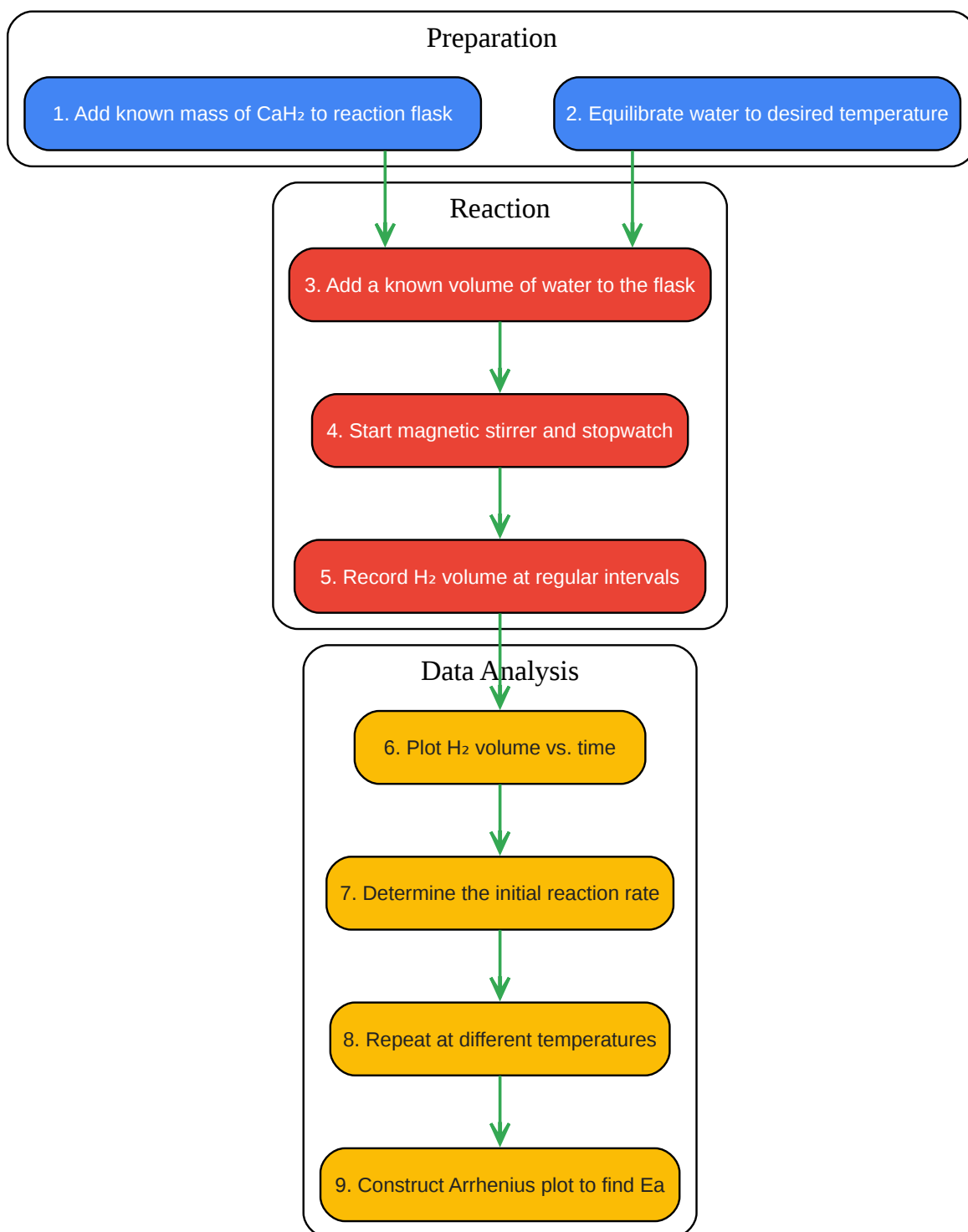
Objective: To determine the rate of reaction and the activation energy for the hydrolysis of **calcium hydride**.

Materials and Apparatus:

- **Calcium hydride** (CaH_2) powder
- Distilled water
- A three-necked reaction flask
- A magnetic stirrer and stir bar
- A constant temperature water bath
- A gas burette or a mass flow meter connected to a data acquisition system
- A condenser
- A thermometer or thermocouple

- A stopwatch

Experimental Workflow:



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Workflow for the kinetic study of CaH_2 hydrolysis.

Procedure:

- Preparation:
 - Place a precisely weighed amount of CaH_2 powder into the three-necked reaction flask containing a magnetic stir bar.
 - Assemble the apparatus, connecting one neck to a condenser (to prevent evaporation of the reaction mixture), another to a thermometer/thermocouple, and the third to the gas collection system (gas burette or mass flow meter).
 - Immerse the reaction flask in the constant temperature water bath and allow it to reach the desired reaction temperature (e.g., 20°C , 40°C , 60°C).^{[4][5]}
 - Separately, bring the distilled water to the same desired temperature.
- Reaction:
 - Rapidly add a known volume of the temperature-equilibrated distilled water to the reaction flask.
 - Immediately start the magnetic stirrer to ensure a homogenous suspension and begin timing with the stopwatch.
 - Record the volume of hydrogen gas evolved at regular time intervals until the reaction ceases.
- Data Analysis:
 - Plot the volume of hydrogen gas produced as a function of time.
 - The initial rate of reaction can be determined from the initial slope of this curve.

- Repeat the experiment at different temperatures (e.g., 40°C and 60°C) while keeping the amounts of reactants constant.[4][5]
- Using the reaction rates at different temperatures, construct an Arrhenius plot ($\ln(\text{rate})$ vs. $1/T$) to determine the activation energy (E_a) of the reaction.

Safety Precautions:

- **Calcium hydride** reacts vigorously with water and is corrosive.[6] Handle it in a dry, inert atmosphere if possible.
- The reaction produces flammable hydrogen gas.[3] Ensure the experiment is conducted in a well-ventilated area, away from ignition sources.
- Wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.

This technical guide provides a foundational understanding of the CaH_2 -water reaction. For more specific applications, further investigation into the effects of particle size, pH, and impurities on the reaction kinetics may be necessary.

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